

Technical Guide: Solubility Profile & Purification of 4-Bromo-3-formylbenzoic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Bromo-3-formylbenzoic acid

CAS No.: 776315-23-2

Cat. No.: B1374638

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Executive Summary

4-Bromo-3-formylbenzoic acid (CAS 776315-23-2) is a critical pharmaceutical intermediate, widely utilized in the synthesis of Bruton's Tyrosine Kinase (BTK) inhibitors and other bioactive scaffolds. Its dual functionality—containing both a carboxylic acid and a reactive formyl (aldehyde) group on a brominated aromatic core—creates a unique solubility profile that presents both challenges and opportunities for purification.

This guide provides a definitive analysis of its solubility behavior, thermodynamic drivers, and optimized purification protocols. By leveraging its pH-dependent solubility and specific solvent interactions, researchers can achieve high-purity isolation while minimizing yield loss.

Physicochemical Profile

Understanding the molecular architecture is prerequisite to predicting solubility behavior.

Property	Data	Note
Chemical Structure	$C_8H_5BrO_3$	Aromatic ring with -COOH, -CHO, and -Br substituents.[1]
Molecular Weight	229.03 g/mol	Moderate size, allowing for significant lattice energy.
Acidity (pKa)	~3.5 – 3.8 (Predicted)	Comparable to substituted benzoic acids; forms salts readily with weak bases.
Polarity	Amphiphilic	High polarity from -COOH/-CHO; Lipophilicity from -Br/Phenyl ring.
Thermal Stability	Melting Point >230°C	High melting point indicates strong intermolecular hydrogen bonding (dimerization).

Solubility Landscape

The solubility of **4-Bromo-3-formylbenzoic acid** is governed by the competition between the strong crystal lattice energy (driven by carboxylic acid dimers) and solute-solvent interactions.

Qualitative Solubility Data

The following data synthesizes empirical observations from synthesis workflows and patent literature.

Solvent Class	Specific Solvents	Solubility Rating	Mechanistic Insight
Polar Aprotic	DMSO, DMF, NMP	High (+++++)	Disrupts carboxylic acid dimers via strong H-bond acceptance; ideal for reactions.
Polar Ethers	THF, 2-MeTHF	Good (++++)	Soluble, especially upon heating. 2-MeTHF is preferred for green process extraction.
Alcohols	Methanol, Ethanol	Moderate/High (+++)	Soluble, particularly at elevated temperatures. ^[2] Warning: Potential for acetal formation.
Esters	Ethyl Acetate (EtOAc)	Moderate (++)	Good for extraction from acidified aqueous phases; often requires heating for crystallization.
Aqueous	Water (Neutral/Acidic)	Insoluble (-)	Hydrophobic aromatic core dominates; lattice energy prevents hydration.
Aqueous Base	Na ₂ CO ₃ / NaOH (aq)	High (+++++)	Deprotonation to carboxylate anion () confers complete water solubility.
Hydrocarbons	Hexane, Heptane	Insoluble (--)	Used strictly as antisolvents to drive precipitation.

Thermodynamic Modeling & Solvent Selection

- **Enthalpic Drivers:** The dissolution in aprotic solvents (DMSO) is exothermic or weakly endothermic due to the formation of strong solvent-solute H-bonds. In contrast, dissolution in non-polar solvents is highly endothermic, as the solvent cannot overcome the energy required to break the carboxylic acid dimers ($\Delta H_{\text{lattice}} \gg \Delta H_{\text{solvation}}$).
- **The "Acetal Trap":** In alcohols (MeOH/EtOH), particularly in the presence of trace acid, the formyl group (-CHO) is susceptible to forming dimethyl/diethyl acetals.
 - **Expert Recommendation:** Avoid prolonged reflux in acidic methanol. If using alcohols for recrystallization, ensure neutral conditions or use rapid cooling protocols.

Experimental Protocols

These protocols are designed to be self-validating systems. If the expected phase change does not occur, check pH or temperature parameters immediately.

Protocol A: Acid-Base Swing Purification (Recommended)

This method leverages the pH-dependent solubility to remove non-acidic impurities (e.g., brominated precursors, aldehydes without COOH).

- **Dissolution:** Suspend crude **4-Bromo-3-formylbenzoic acid** in Water (10 volumes).
- **Basification:** Slowly add Saturated Na_2CO_3 or 1M NaOH with stirring until pH reaches 9–10. The solid should dissolve completely to form a yellow/orange solution.
 - **Validation:** If solids remain, filter them off (these are non-acidic impurities).
- **Extraction (Optional):** Wash the aqueous layer with Ethyl Acetate (2 volumes) to remove organic-soluble, non-acidic byproducts. Discard the organic layer.
- **Precipitation:** Cool the aqueous phase to 5–10°C. Slowly add 6M HCl dropwise while monitoring pH.

- Observation: Massive precipitation will occur as pH passes 4.0. Continue acidifying to pH 1–2 to ensure maximum recovery.
- Isolation: Filter the white/off-white solid. Wash with Cold Water followed by a small amount of Hexane. Dry under vacuum at 45°C.

Protocol B: Recrystallization (Solvent/Antisolvent)

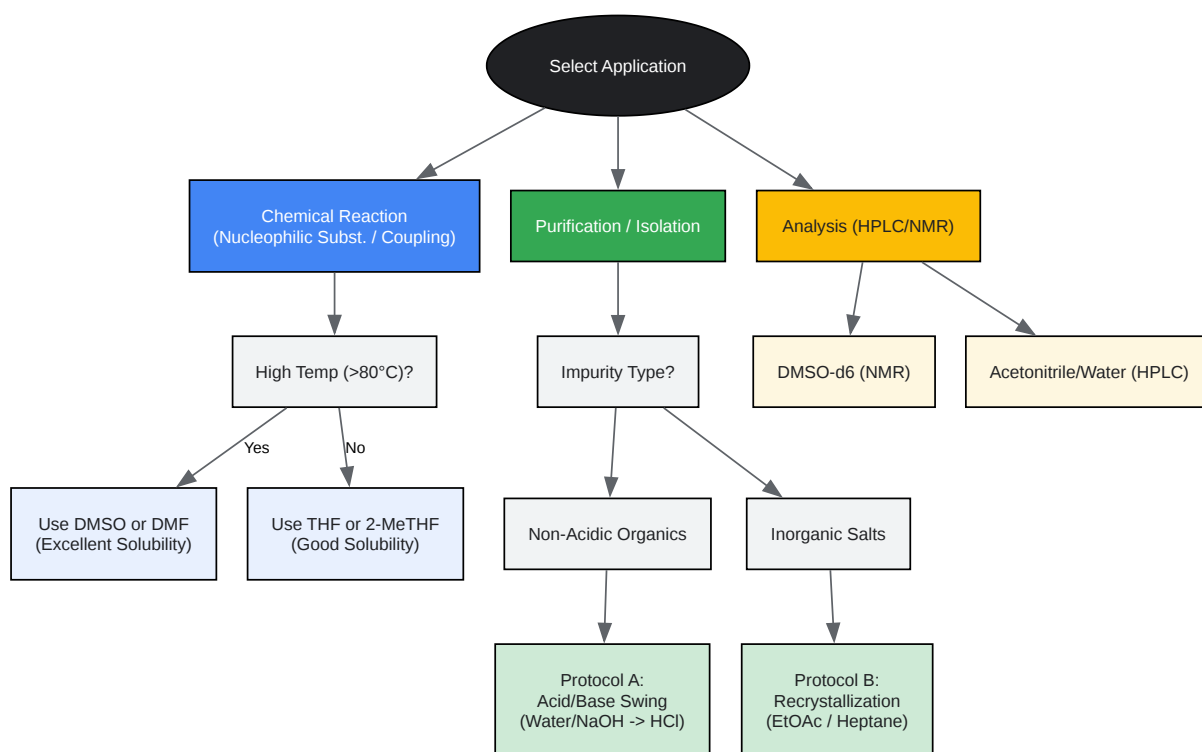
Best for removing trace inorganic salts or highly polar impurities.

- Solvation: Dissolve the crude solid in the minimum amount of boiling Ethyl Acetate or THF.
 - Note: If using THF, keep temperature below 60°C to minimize degradation.
- Clarification: If the solution is dark, treat with activated carbon (5 wt%) for 15 mins and filter hot.
- Crystallization: Remove the heat source. Slowly add n-Heptane (antisolvent) dropwise until a persistent turbidity is observed.
- Nucleation: Allow the mixture to cool slowly to room temperature, then chill to 0°C.
- Collection: Filter the crystals and wash with a cold 1:3 mixture of EtOAc:Heptane.

Visualization of Workflows

Diagram 1: Solubility Decision Tree

This logic flow guides the researcher in selecting the correct solvent system based on the intended application.



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Caption: Decision matrix for solvent selection based on thermal requirements and impurity profiles.

Diagram 2: Acid-Base Purification Mechanism

Visualizing the phase transfer logic essential for Protocol A.



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Caption: The reversible pH-switch mechanism allowing separation of the target acid from non-acidic contaminants.

References

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Sources

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- 2. Buy 2-Bromo-5-formylbenzoic acid | 1289007-84-6 [smolecule.com]

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